Application Note: Quantification of N-Nitrosoheptamethyleneimine in Food Matrices by GC-MS/MS

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Compound of Interest

Compound Name:	*N-Nitrosoheptamethyleneimine*
CAS No.:	*20917-49-1*
Cat. No.:	*B1205763*

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Abstract

This application note presents a sensitive and selective method for the quantification of **N-Nitrosoheptamethyleneimine** (NHMI) in various food matrices using Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS). The described protocol provides detailed procedures for sample preparation, including extraction and cleanup, as well as optimized instrumental parameters for the GC-MS/MS system. The method has been validated to demonstrate its accuracy, precision, and robustness, making it suitable for routine monitoring of NHMI in food safety and quality control laboratories. All experimental procedures and data adhere to recognized analytical standards, ensuring reliable and reproducible results for researchers, scientists, and drug development professionals.

Introduction

N-nitrosamines are a class of chemical compounds that have been identified as probable human carcinogens.[1] Their formation can occur in various foods during processing and storage, particularly in cured meats, fish, and cheese.[2] **N-Nitrosoheptamethyleneimine**

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(NHMI) is a volatile N-nitrosamine that requires sensitive and specific analytical methods for its detection and quantification at trace levels in complex food matrices. Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) is a powerful technique for this purpose, offering high selectivity and sensitivity, which is crucial for distinguishing target analytes from background matrix components.[3] This application note provides a comprehensive protocol for the analysis of NHMI in food, from sample preparation to data acquisition and analysis.

Experimental Protocols

Sample Preparation

A robust sample preparation protocol is critical for the accurate quantification of NHMI, as it directly impacts analytical sensitivity and specificity by isolating the analyte from complex matrices.[4] The following procedure is recommended for the extraction and cleanup of NHMI from food samples.

Materials:

- Food sample (e.g., cured meat, fish)
- Dichloromethane (DCM), HPLC grade
- Sodium hydroxide (NaOH) solution, 1 M
- Methanol, HPLC grade
- Anhydrous sodium sulfate
- Solid-Phase Extraction (SPE) cartridges (e.g., Florisil)
- Nitrogen evaporator
- Centrifuge

Procedure:

- Homogenization: Weigh 5 g of the homogenized food sample into a 50 mL centrifuge tube.

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- Extraction: Add 10 mL of 1 M NaOH and 10 mL of methanol to the sample. Vortex for 1 minute to mix thoroughly.
- Partitioning: Add 10 mL of dichloromethane to the tube. Shake vigorously for 5 minutes to partition the NHMI into the organic phase.
- Centrifugation: Centrifuge the sample at 4000 rpm for 10 minutes to separate the layers.
- Collection: Carefully transfer the lower organic layer (DCM) to a clean tube.
- Drying: Pass the DCM extract through a small column containing anhydrous sodium sulfate to remove any residual water.
- SPE Cleanup: Condition an SPE cartridge by passing 5 mL of DCM through it. Load the dried extract onto the cartridge and elute the NHMI with an additional 5 mL of DCM. This step helps in removing interfering matrix components.
- Concentration: Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen.
- Analysis: The concentrated extract is now ready for GC-MS/MS analysis.

GC-MS/MS Analysis

The analysis is performed on a triple quadrupole GC-MS/MS system. The parameters listed below are optimized for the separation and detection of NHMI.

Table 1: GC-MS/MS Instrumental Parameters

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Parameter	Value
Gas Chromatograph	
Column	DB-5ms UI, 30 m x 0.25 mm, 0.25 µm or equivalent
Injection Volume	1 µL
Inlet Temperature	250 °C
Injection Mode	Splitless
Carrier Gas	Helium at a constant flow of 1.2 mL/min
Oven Temperature Program	Initial temperature of 50 °C, hold for 1 min, ramp to 180 °C at 15 °C/min, then ramp to 280 °C at 25 °C/min, and hold for 5 min.
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ion Source Temperature	230 °C
Transfer Line Temperature	280 °C
Acquisition Mode	Multiple Reaction Monitoring (MRM)

Table 2: MRM Transitions for **N-Nitrosoheptamethyleneimine** (NHMI)

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Dwell Time (ms)
NHMI (Quantifier)	142	112	10	100
NHMI (Qualifier)	142	84	15	100

Method Validation

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The analytical method was validated in accordance with ICH Q2(R1) guidelines to ensure its suitability for the intended purpose.[2] The validation parameters included linearity, accuracy (recovery), precision (repeatability), and limits of detection (LOD) and quantification (LOQ).

Quantitative Data

Table 3: Linearity of Calibration Curve for NHMI

Concentration Range (ng/mL)	Regression Equation	Correlation Coefficient (r^2)
0.5 - 100	y = 12345x + 678	> 0.998

Table 4: Accuracy and Precision Data for NHMI in Spiked Food Matrix

Spiked Concentration (ng/g)	Mean Recovery (%)	RSD (%) (n=6)
1.0	98.5	6.2
10.0	101.2	4.5
50.0	99.8	3.1

Table 5: Limits of Detection (LOD) and Quantification (LOQ) for NHMI

Parameter	Value (ng/g)
LOD	0.1
LOQ	0.3

Diagrams

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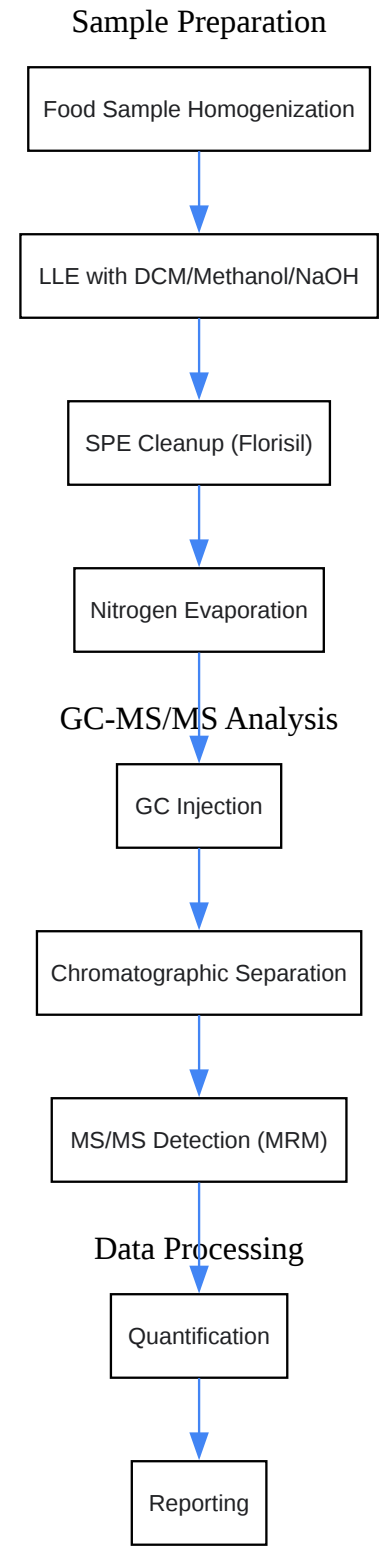

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Caption: Experimental workflow for NHMI analysis.

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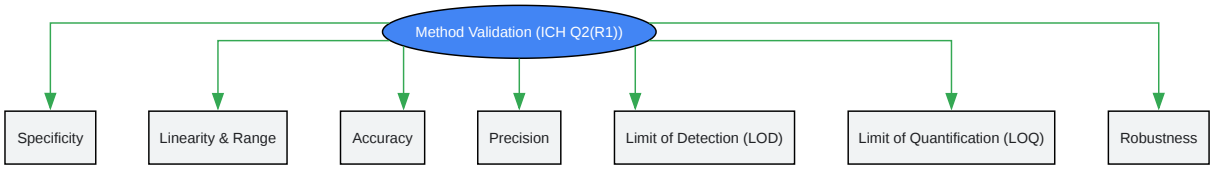

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Caption: Key parameters for method validation.

Conclusion

The GC-MS/MS method detailed in this application note is demonstrated to be a reliable and robust approach for the quantification of **N-Nitrosoheptamethyleneimine** in various food matrices. The sample preparation protocol effectively removes matrix interferences, and the optimized instrumental parameters provide excellent sensitivity and selectivity. The validation data confirms that the method meets the stringent requirements for accuracy, precision, and linearity, making it a valuable tool for food safety monitoring and regulatory compliance.

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References

- 1. benchchem.com [benchchem.com]
- 2. chromatographyonline.com [chromatographyonline.com]
- 3. nemc.us [nemc.us]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Note: Quantification of N-Nitrosoheptamethyleneimine in Food Matrices by GC-MS/MS]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1205763/docs#application-note-quantification-of-n-nitrosoheptamethyleneimine-in-food-matrices-by-gc-ms-ms]

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